

CAS number 1824239-78-2 properties

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Compound of Interest

Compound Name: (2-Bromocyclopropen-1-yl)methanol
CAS No.: 176167-13-8
Cat. No.: B065316

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Sources

- 1. 1,1,2,2,3,3,4,4,4-Nonafluoro-N-(2-hydroxyethyl)-N-methylbutane-1-sulphonamide | C7H8F9NO3S | CID 118688 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sodium 2-[1-[[[(1S)-1-[3-[(E)-2-(7-chloroquinolin-2-yl)ethenyl]phenyl]-3-[2-(2-hydroxypropan-2-yl)phenyl]propyl]sulfanylmethyl]cyclopropyl]acetic acid | C35H36ClNNaO3S+ | CID 132274680 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sodium Methyltaurate | C3H8NNaO3S | CID 23684896 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Brequinar Sodium | C23H14F2NNaO2 | CID 23663964 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Sodium 2-(acetylamino)benzoate | C9H8NNaO3 | CID 23702638 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Study to Evaluate the Safety and the Immunogenicity of a Second Generation Structurally Designed mRNA Vaccine Candidate Against Pandemic Influenza H5 HA Strain in Healthy Adult Participants Aged 18 Years and Older | Clinical Research Trial Listing [centerwatch.com]

- [7. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- [8. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- [9. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- [10. ClinicalTrials.gov \[clinicaltrials.gov\]](#)
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